

An In-Depth Technical Guide on 3-Ethyl-2,4,5-trimethylheptane

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Compound of Interest

Compound Name: 3-Ethyl-2,4,5-trimethylheptane

CAS No.: 62198-65-6

Cat. No.: B15919650

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This document provides a summary of the known chemical properties of **3-Ethyl-2,4,5-trimethylheptane**. The information is based on publicly available data from chemical databases. It is important to note that comprehensive experimental data for this specific compound is limited in the scientific literature.

Chemical and Physical Properties

3-Ethyl-2,4,5-trimethylheptane is a saturated hydrocarbon belonging to the alkane family. Its structure consists of a seven-carbon heptane backbone with three methyl groups at positions 2, 4, and 5, and an ethyl group at position 3.

The following table summarizes the key computed and known properties of this compound.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆	PubChem[1], NIST[2]
Molecular Weight	170.33 g/mol	PubChem[1], NIST[2]
IUPAC Name	3-ethyl-2,4,5-trimethylheptane	PubChem[1]
CAS Number	62198-65-6	PubChem[1], NIST[2]
Canonical SMILES	<chem>CCC(C)C(C)C(CC)C(C)C</chem>	PubChem[1]
InChI	InChI=1S/C12H26/c1-7-10(5)11(6)12(8-2)9(3)4/h9-12H,7-8H2,1-6H3	PubChem[1]
InChIKey	JFKSTTDMBQAPCT-UHFFFAOYSA-N	PubChem[1]
XLogP3 (Computed)	5.6	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	0	PubChem[1]
Rotatable Bond Count	6	PubChem[1]

Experimental Data and Protocols

A thorough search of scientific databases did not yield specific experimental protocols for the synthesis or analysis of **3-Ethyl-2,4,5-trimethylheptane**. While general methods for alkane synthesis exist, such as the Clemmensen reduction or Wolff-Kishner reduction of corresponding ketones, or through Grignard reactions, no literature detailing these procedures for this specific molecule was identified. Similarly, detailed experimental data regarding its boiling point, melting point, density, and spectroscopic analyses (NMR, IR, Mass Spectrometry) are not readily available in public repositories.

Biological Activity and Signaling Pathways

As a simple, non-functionalized alkane, **3-Ethyl-2,4,5-trimethylheptane** is not expected to have significant biological activity or be involved in specific signaling pathways. Such hydrocarbons are generally characterized by their low reactivity and are primarily used as solvents or fuels. No studies implicating this compound in any biological processes were found.

Logical Relationships and Visualization

Due to the absence of information regarding its involvement in biological pathways or complex experimental workflows, the creation of meaningful diagrams using Graphviz is not applicable for this compound. The primary logical relationship is its classification as a branched alkane, as depicted by its structural formula.

To visualize the basic structure, a simple graph can be represent its connectivity.

Caption: 2D graph representation of the carbon skeleton of **3-Ethyl-2,4,5-trimethylheptane**.

In conclusion, **3-Ethyl-2,4,5-trimethylheptane** is a structurally defined but poorly characterized branched alkane. The available information is limited to its basic chemical identifiers and computed properties. Further experimental research would be required to establish a comprehensive profile for this compound.

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References

- 1. 3-Ethyl-2,4,5-trimethylheptane | C₁₂H₂₆ | CID 53428981 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. heptane, 3-ethyl-2,4,5-trimethyl- [webbook.nist.gov]
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